

Peimisine vs. Peimine: Property and Activity Comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Peimisine

CAS No.: 19773-24-1

Cat. No.: S003746

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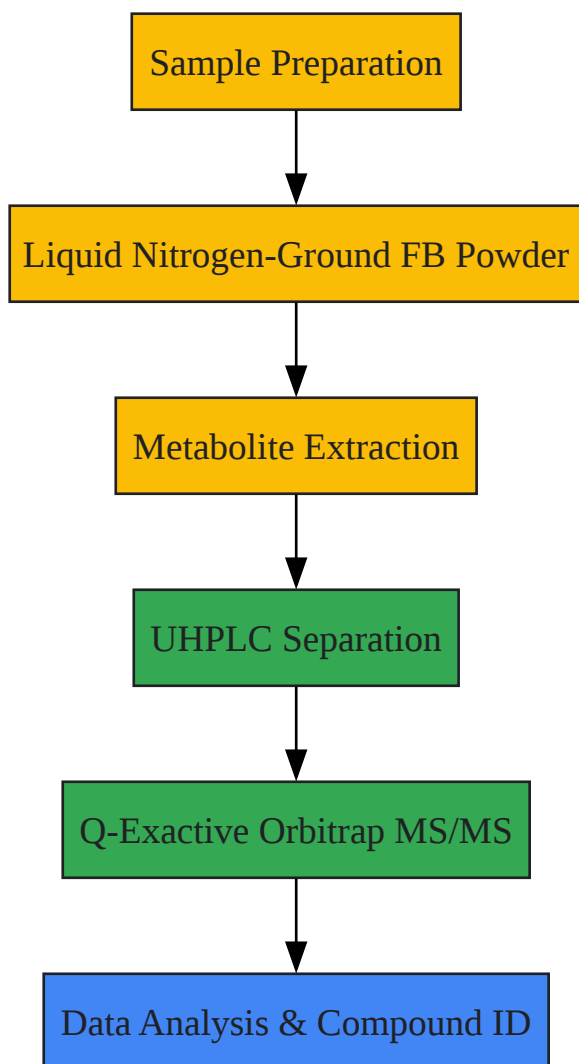
Property/Activity	Peimisine	Peimine
Molecular Formula [1]	Information not identified in search results	$C_{27}H_{45}NO_3$ [2] [3]
Molecular Weight [1]	Information not identified in search results	431.65 g/mol [3]
CAS Number [1]	19773-24-1 [4]	23496-41-5 [4] [2] [3]
Extraction Yield (from <i>F. thunbergii</i>) [1]	0.5 mg/g (under optimal SFE conditions)	1.3 mg/g (under optimal SFE conditions)
Antioxidant Activity	Shows good affinity for antioxidant targets in molecular docking studies [5].	Identified as a key antioxidant compound; content correlates with total antioxidant capacity [5].
Anti-inflammatory Activity	Information not identified in search results	Exhibits anti-inflammatory and pain suppression properties at the cellular level [3].
Other Notable Activities	Accumulates at higher levels in some wild-simulated <i>Fritillaria</i> [4].	A major bioactive component; higher levels found in some tissue-cultured and cultivated <i>Fritillaria</i> [4] [5].

Experimental Data and Protocols

For your experimental work, here are key methodologies from recent studies that quantified these compounds and evaluated their activity.

Extraction and Quantification

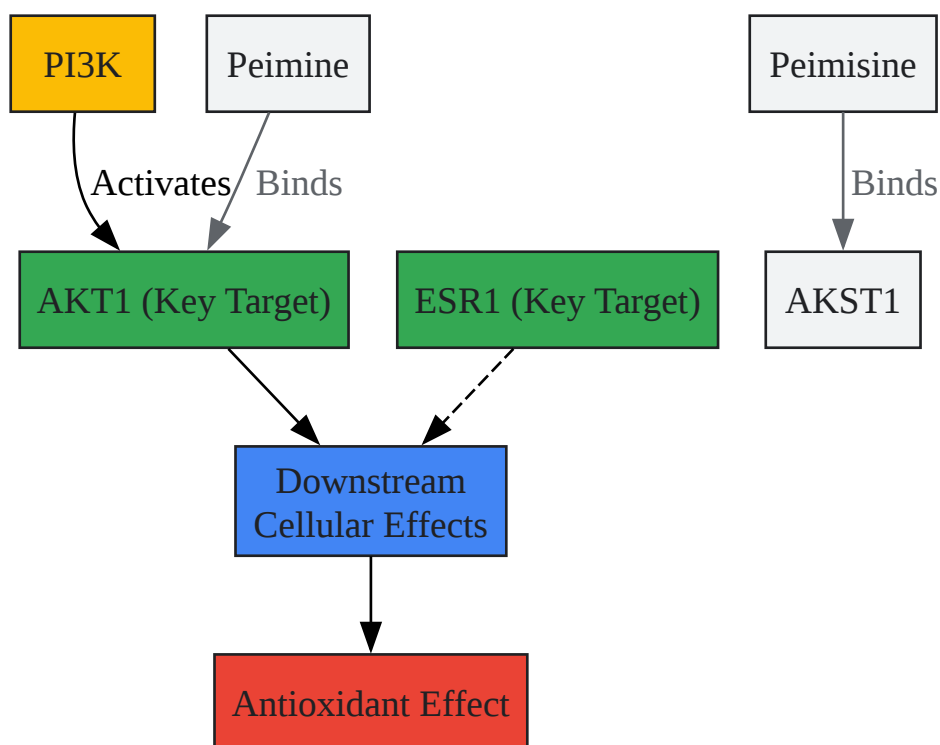
- **Optimized Supercritical Fluid Extraction (SFE):** One study optimized SFE for *F. thunbergii* using a Central Composite Design. The highest yields for **peimisine** and peimine were achieved under these conditions:
 - **Extraction Time:** 3.0 hours
 - **Temperature:** 60.4 °C
 - **Pressure:** 26.5 MPa
 - **Co-solvent:** 89.3% ethanol [1]
- **UPLC-Q-Exactive Orbitrap MS/MS Analysis:** A comprehensive metabolomics study used this technique to profile compounds in different *Fritillaria* species [5]. The general workflow is as follows:



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Antioxidant Activity Evaluation

- **In Vitro Assays:** Common methods to evaluate the antioxidant capacity of extracts containing these alkaloids include [1] [5]:
 - **FRAP:** Ferric Reducing Antioxidant Power assay.
 - **ABTS•+ Scavenging Activity:** Measures the ability to quench the ABTS radical cation.
- **Network Pharmacology and Molecular Docking:** An integrated analysis identified **peimisine** and **peimine** as key antioxidant compounds in *Fritillaria*. The predicted mechanism suggests they mediate antioxidant effects through key targets like **AKT1** and **ESR1**, influencing the **PI3K-AKT signaling pathway** [5].



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Key Research Insights

- **Content is Source-Dependent:** The relative content of **peimisine** and peimine varies significantly with the **geographical origin and cultivation method** of *Fritillaria*. One study found field-collected wild specimens accumulated more **peimisine**, while tissue-cultured samples had higher peimine content [4].
- **Correlation with Mineral Elements:** The accumulation of these alkaloids may be influenced by mineral elements in the growth environment. Most analyzed elements showed a positive correlation with peiminine and peimine levels, but a negative correlation with **peimisine** and imperialine [4].

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References

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To cite this document: Smolecule. [Peimisine vs. Peimine: Property and Activity Comparison].

Smolecule, [2026]. [Online PDF]. Available at:

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